

# pharmacological properties of pinostrobin flavonoid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pinostrobin

Cat. No.: B7803325

[Get Quote](#)

An In-depth Technical Guide to the Pharmacological Properties of **Pinostrobin**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Pinostrobin** (5-hydroxy-7-methoxyflavanone) is a prominent dietary flavonoid found in various plants, such as *Boesenbergia rotunda* (fingerroot), and in propolis. Possessing a wide range of pharmacological activities with no significant toxicity, **pinostrobin** has garnered substantial interest as a potential therapeutic agent. Its demonstrated anti-inflammatory, antioxidant, neuroprotective, and anticancer effects are attributed to its interaction with a multitude of cellular signaling pathways. This technical guide provides a comprehensive overview of the core pharmacological properties of **pinostrobin**, summarizing key quantitative data, detailing experimental methodologies, and visualizing the molecular pathways it modulates.

## Core Pharmacological Properties

**Pinostrobin** exhibits a diverse pharmacological profile, making it a candidate for addressing various pathological conditions. Its primary activities include neuroprotection, anti-inflammation, anticancer effects, and metabolic regulation.

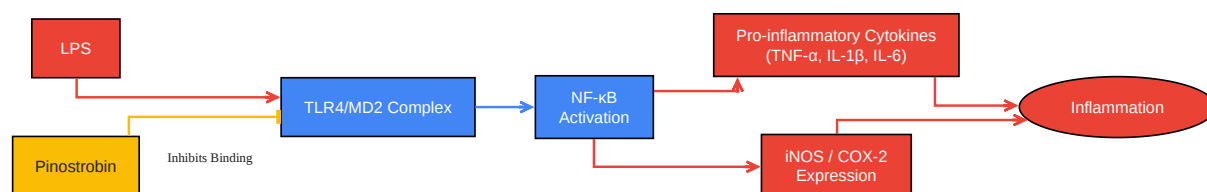
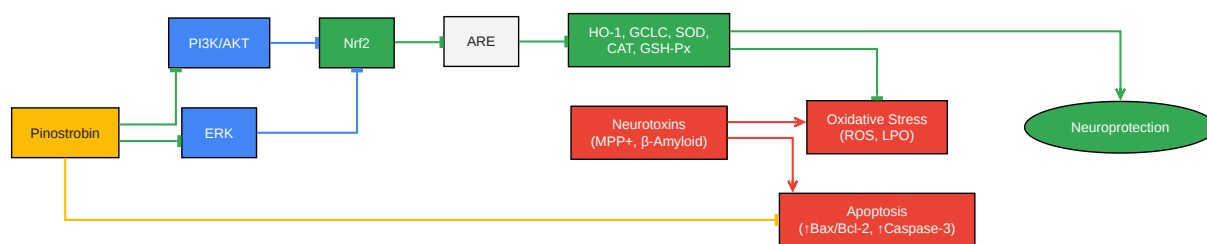
## Neuroprotective Effects

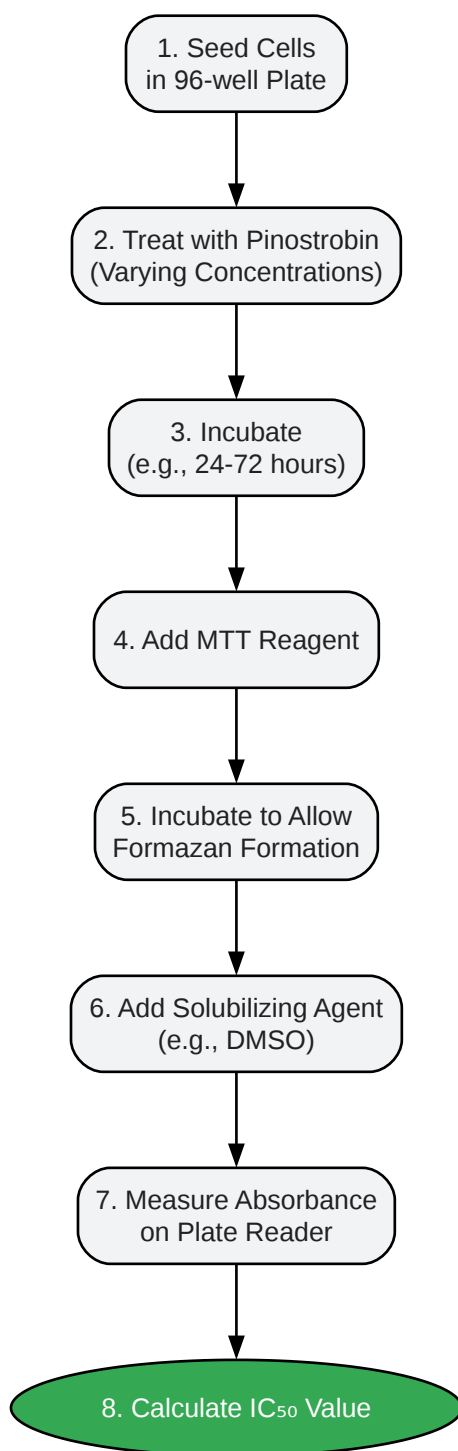
**Pinostrobin** demonstrates significant neuroprotective potential in models of neurodegenerative diseases like Parkinson's and Alzheimer's.

### Mechanisms of Action:

- **Nrf2/ARE Pathway Activation:** **Pinostrobin** confers protection against neurotoxins by activating the Nuclear factor erythroid 2-related factor 2 (Nrf2)/Antioxidant Response Element (ARE) signaling pathway. This is mediated, at least in part, through the phosphorylation of PI3K/AKT and ERK. Nrf2 activation upregulates the expression of crucial antioxidant enzymes such as heme oxygenase-1 (HO-1) and glutamate-cysteine ligase catalytic subunit (GCLC), thereby reducing oxidative stress.
- **Anti-Apoptotic Activity:** The flavonoid inhibits apoptotic cascades by increasing the Bcl-2/Bax ratio, preserving mitochondrial membrane potential, and reducing the activation of caspase-3.
- **Reduction of Oxidative Stress:** It directly suppresses the generation of reactive oxygen species (ROS) and lipid peroxidation while increasing levels of antioxidant enzymes like superoxide dismutase (SOD), catalase (CAT), and glutathione peroxidase (GSH-Px).
- **Calcium Homeostasis:** **Pinostrobin** has been shown to mitigate intracellular calcium overload induced by neurotoxic agents like  $\beta$ -amyloid.
- **GDNF Upregulation:** In animal models of Parkinson's disease, **pinostrobin** treatment increases the expression of glial cell line-derived neurotrophic factor (GDNF), which supports the survival of dopaminergic neurons.

### Signaling Pathway: **Pinostrobin**-Mediated Neuroprotection





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [pharmacological properties of pinostrobin flavonoid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7803325#pharmacological-properties-of-pinostrobin-flavonoid\]](https://www.benchchem.com/product/b7803325#pharmacological-properties-of-pinostrobin-flavonoid)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)